

Improving the solubility of CGP 55845 in physiological saline

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Compound of Interest

Compound Name: CGP 65015

Cat. No.: B15623933

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Technical Support Center: CGP 55845 Solubility

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the solubility of CGP 55845 in physiological saline for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of CGP 55845 hydrochloride in common laboratory solvents?

A1: CGP 55845 hydrochloride has high solubility in Dimethyl Sulfoxide (DMSO). It is reported to be soluble up to 100 mM in DMSO, sometimes requiring gentle warming to fully dissolve. Its solubility in aqueous solutions like physiological saline is limited, necessitating the use of co-solvents and excipients for in vivo preparations.

Q2: Why does my CGP 55845 precipitate when I dilute my DMSO stock solution with physiological saline?

A2: Precipitation upon dilution of a DMSO stock with aqueous-based solutions is a common issue for hydrophobic compounds like CGP 55845. This occurs because the compound is poorly soluble in aqueous environments. When the concentration of the organic co-solvent (DMSO) is significantly lowered by the addition of saline, the drug can no longer stay in solution and precipitates out.

Q3: What are the recommended storage conditions for CGP 55845 solutions?

A3: It is recommended to prepare fresh solutions for each experiment.^[1] If storage is necessary, stock solutions in DMSO can be stored at -20°C for up to one month or -80°C for up to six months.^[2] When using a stored solution, it should be brought to room temperature and checked for any precipitation before use.^[1]

Troubleshooting Guide

Issue: CGP 55845 powder is not dissolving in the initial solvent.

- Question: I am having trouble dissolving the CGP 55845 hydrochloride powder. What should I do?
 - Answer: CGP 55845 hydrochloride is most readily soluble in DMSO. If you are observing incomplete dissolution, gentle warming or sonication can be used to aid the process.^[2] Ensure you are using a sufficient volume of DMSO to prepare your stock solution.

Issue: Precipitation occurs during the preparation of the final formulation.

- Question: I observed precipitation while preparing my final aqueous formulation for in vivo studies. How can I resolve this?
 - Answer: This is likely due to the poor aqueous solubility of CGP 55845. Here are a few troubleshooting steps:
 - Order of Solvent Addition: Ensure that the solvents are added in the correct sequence as specified in the protocol. Typically, you should start with the stock solution in DMSO, add other co-solvents like PEG300 and Tween-80, mix thoroughly, and then add the saline last.^[2]
 - Thorough Mixing: Ensure vigorous mixing after the addition of each component to maintain a homogenous solution.

- Gentle Warming/Sonication: If precipitation persists, gentle warming or sonication of the final solution can help to redissolve the compound.[\[2\]](#)
- Adjust Formulation: If the above steps do not resolve the issue, you may need to adjust the formulation by increasing the proportion of co-solvents or decreasing the final concentration of CGP 55845.

Quantitative Data Summary

The following table summarizes the solubility of CGP 55845 in various solvents and formulations.

Solvent/Formulation	Maximum Concentration	Notes	Reference(s)
DMSO	100 mM (43.87 mg/mL)	Gentle warming may be required.	
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (5.70 mM)	Yields a clear solution.	[2]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (5.70 mM)	Yields a clear solution.	[2]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (5.70 mM)	Yields a clear solution.	[2]

Experimental Protocols

Below are detailed protocols for preparing CGP 55845 formulations suitable for in vivo experiments.

Protocol 1: Formulation with PEG300 and Tween-80

This protocol yields a clear solution with a CGP 55845 concentration of ≥ 2.5 mg/mL.[\[2\]](#)

Materials:

- CGP 55845 hydrochloride
- DMSO
- PEG300
- Tween-80
- Physiological Saline (0.9% NaCl)

Procedure:

- Prepare a stock solution of CGP 55845 in DMSO. For example, to prepare a 25 mg/mL stock solution, dissolve 25 mg of CGP 55845 in 1 mL of DMSO.
- In a sterile tube, add the required volume of the DMSO stock solution. For a final formulation with 10% DMSO, this would be 10% of your final volume.
- Add PEG300 to the DMSO solution. For a final formulation with 40% PEG300, add a volume equivalent to 40% of your final volume. Mix thoroughly.
- Add Tween-80. For a final formulation with 5% Tween-80, add a volume equivalent to 5% of your final volume. Mix until the solution is homogeneous.
- Add physiological saline to reach the final desired volume. For a final formulation with 45% saline, add a volume equivalent to 45% of your final volume. Mix well.
- Visually inspect the solution for clarity. If precipitation is observed, gentle warming or sonication can be used to aid dissolution.

Protocol 2: Formulation with SBE- β -CD

This protocol provides an alternative formulation yielding a clear solution with a CGP 55845 concentration of ≥ 2.5 mg/mL.^[2]

Materials:

- CGP 55845 hydrochloride

- DMSO
- SBE- β -CD (Sulfobutylether- β -cyclodextrin)
- Physiological Saline (0.9% NaCl)

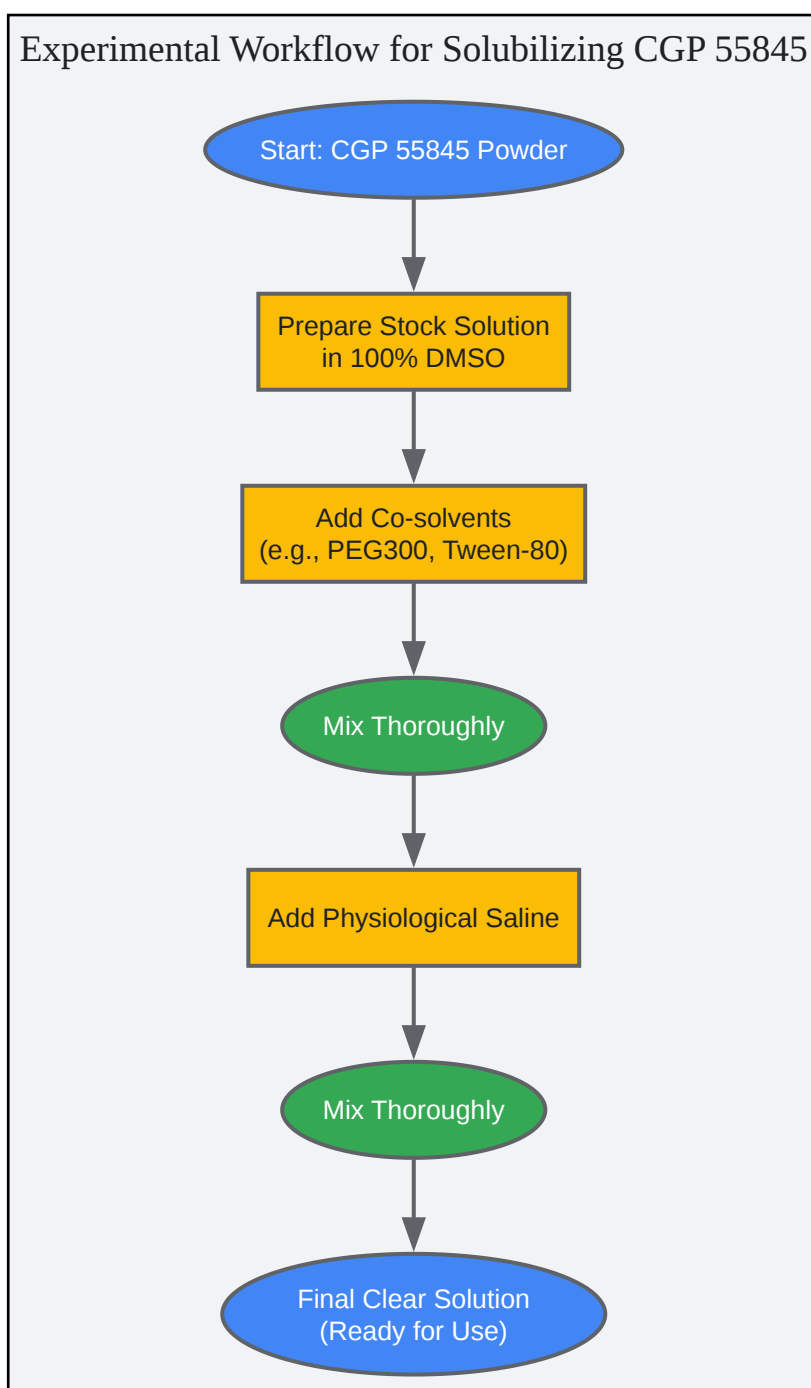
Procedure:

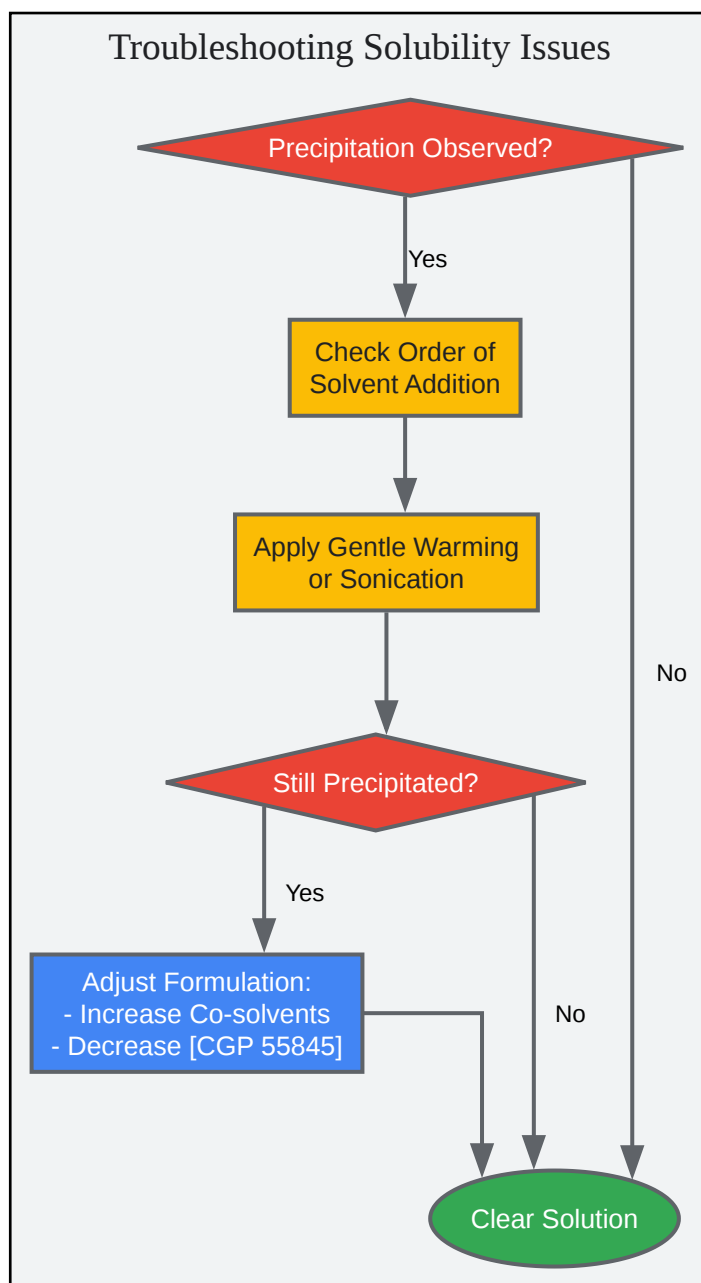
- Prepare a 20% SBE- β -CD solution in saline. Dissolve 2 g of SBE- β -CD powder in 10 mL of physiological saline. Ensure it is completely dissolved and the solution is clear. This solution can be stored at 4°C for up to one week.[\[2\]](#)
- Prepare a stock solution of CGP 55845 in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add the required volume of the DMSO stock solution.
- Add the 20% SBE- β -CD in saline solution to the DMSO stock to achieve the final desired concentration and volume. For example, to make 1 mL of a 2.5 mg/mL solution, add 100 μ L of a 25 mg/mL DMSO stock to 900 μ L of the 20% SBE- β -CD in saline solution.
- Mix thoroughly until the solution is clear.

Visualizations

The following diagrams illustrate key workflows for handling CGP 55845 solubility challenges.

Experimental Workflow for Solubilizing CGP 55845





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